

1,2,3-Trifluoro-5-nitrobenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1,2,3-Trifluoro-5-nitrobenzene

Cat. No.: B1304204

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1,2,3-Trifluoro-5-nitrobenzene: A Technical Safety Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **1,2,3-Trifluoro-5-nitrobenzene** (CAS No. 66684-58-0). The information is compiled for professionals in research and drug development who require a detailed understanding of the handling, storage, and potential hazards of this compound.

Chemical and Physical Properties

1,2,3-Trifluoro-5-nitrobenzene is a fluorinated aromatic compound with a molecular formula of $C_6H_2F_3NO_2$.^[1] The presence of three fluorine atoms and a nitro group on the benzene ring imparts unique chemical properties relevant to its use as a laboratory chemical and an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Property	Value	Source
Molecular Weight	177.08 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1]
Density	~1.43 g/cm ³	[1]
Boiling Point	~120 °C	[1]
Flash Point	75°C (167°F)	[3]
Refractive Index	1.486	[3]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

Hazard Identification and Classification

This chemical is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[4] The primary hazards associated with **1,2,3-Trifluoro-5-nitrobenzene** are its acute toxicity and irritant properties.[2]

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **1,2,3-Trifluoro-5-nitrobenzene**, based on aggregated data from notifications to the ECHA C&L Inventory:

Hazard Class	Hazard Statement	Percentage of Notifications
Acute Toxicity, Oral	H300: Fatal if swallowed	84.8%
Acute Toxicity, Oral	H302: Harmful if swallowed	13%
Acute Toxicity, Dermal	H312: Harmful in contact with skin	13%
Skin Corrosion/Irritation	H315: Causes skin irritation	13%
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	13%
Acute Toxicity, Inhalation	H332: Harmful if inhaled	10.9%

Source: PubChem CID 2782793[2]

The signal word for this compound is Danger.[2]

Pictograms

The following pictograms are associated with the hazards of **1,2,3-Trifluoro-5-nitrobenzene**:

GHS Hazard Pictograms



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Caption: GHS pictograms for acute toxicity (skull and crossbones) and irritant properties (exclamation mark).

Experimental Protocols

Detailed experimental protocols for the toxicological and physicochemical testing of **1,2,3-Trifluoro-5-nitrobenzene** are not readily available in the public domain. The GHS classifications are based on aggregated data submitted to regulatory bodies and do not typically include full study reports.

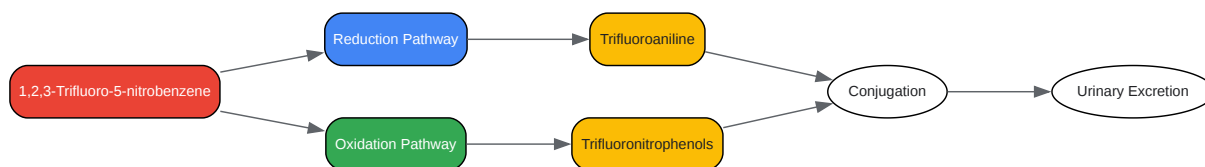
For general guidance on the methodologies used for determining chemical hazards, researchers can refer to the OECD Guidelines for the Testing of Chemicals. These guidelines provide standardized procedures for assessing properties such as acute toxicity (oral, dermal, inhalation), skin and eye irritation, and other endpoints.

Toxicology and Metabolism

Specific toxicological and metabolic studies on **1,2,3-Trifluoro-5-nitrobenzene** are limited. However, the toxicology of the parent compound, nitrobenzene, is well-documented and may provide insights into the potential hazards of its fluorinated analog.

Nitrobenzene is known to be readily absorbed through inhalation, oral, and dermal routes.^[5] Its primary toxic effect is the induction of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.^[5] The metabolism of nitrobenzene is a key factor in its toxicity, proceeding through two main pathways: reduction of the nitro group to form aniline and its derivatives, and ring oxidation to form nitrophenols.^[6] These metabolites are then typically conjugated and excreted in the urine.^[5]

The following diagram illustrates the generalized metabolic pathways of nitrobenzene, which may be analogous for **1,2,3-Trifluoro-5-nitrobenzene**, although the influence of the fluorine substituents on the rates and products of metabolism has not been specifically elucidated.



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Caption: Potential metabolic pathways of **1,2,3-Trifluoro-5-nitrobenzene**, by analogy to nitrobenzene.

Safe Handling and Emergency Procedures

Proper handling and storage are crucial to minimize the risks associated with **1,2,3-Trifluoro-5-nitrobenzene**.

Handling

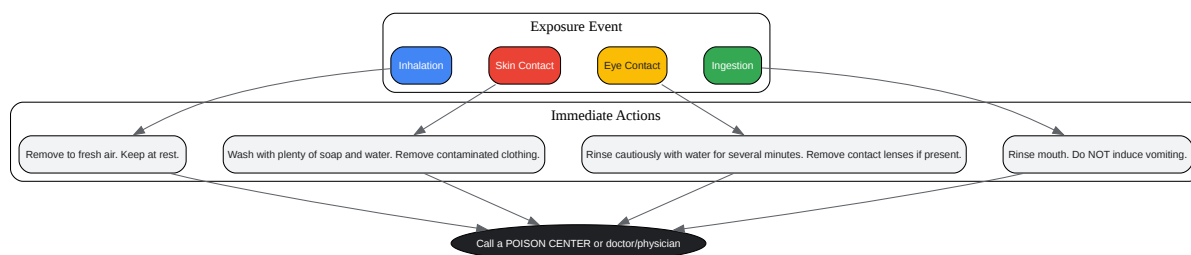
- Ventilation: Use only outdoors or in a well-ventilated area.^[4] Ensure adequate ventilation to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.^[4]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.^[4] Do not eat, drink, or smoke when using this product.^[4]
- Avoid Contact: Do not get in eyes, on skin, or on clothing.^[4]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^[4]

First-Aid Measures

The following workflow outlines the recommended first-aid procedures in case of exposure.



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Caption: First-aid workflow for exposure to **1,2,3-Trifluoro-5-nitrobenzene**.

Transportation

1,2,3-Trifluoro-5-nitrobenzene is regulated for transportation.

Regulation	Information
UN Number	UN2810
Proper Shipping Name	Toxic liquid, organic, n.o.s. (1,2,3-Trifluoro-5-nitrobenzene)
Hazard Class	6.1
Packing Group	III

Source: Fisher Scientific SDS[4]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical.

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